

4-Methyl-1,4-diazepan-5-one Hydrochloride: A Technical Literature Review

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Compound of Interest

Compound Name: 4-Methyl-1,4-diazepan-5-one
hydrochloride

Cat. No.: B1320064

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For the Attention of Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive literature review of **4-Methyl-1,4-diazepan-5-one hydrochloride** (CAS RN: 329794-41-4). Due to the limited availability of specific research on this compound, this review extends to its structural class, N-alkylated 1,4-diazepan-5-ones, to infer potential synthetic routes, physicochemical properties, and biological activities. Information on the well-studied 1,4-benzodiazepine class, particularly diazepam, is included to provide a broader context for potential mechanisms of action.

Chemical and Physical Properties

4-Methyl-1,4-diazepan-5-one hydrochloride is a seven-membered heterocyclic compound containing two nitrogen atoms.^[1] The hydrochloride salt form typically enhances its water solubility, making it more amenable for pharmaceutical formulations.^[1]

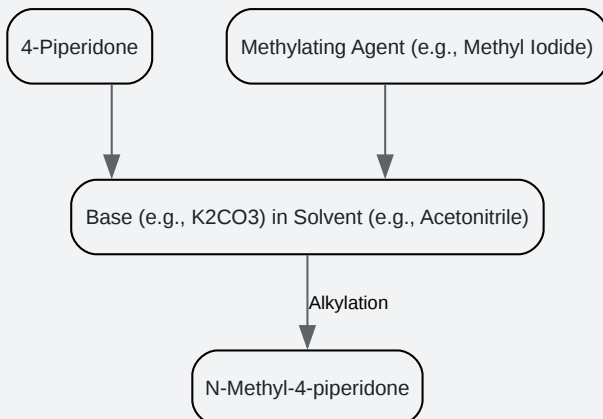
Property	Value	Source
CAS Number	329794-41-4	^[1] ^[2] ^[3]
Molecular Formula	C6H13ClN2O	^[1] ^[3]
Molecular Weight	164.63 g/mol	^[1]
Synonyms	hexahydro-4-methyl-5H-1,4-Diazepin-5-one hydrochloride	^[1]

Synthesis and Characterization

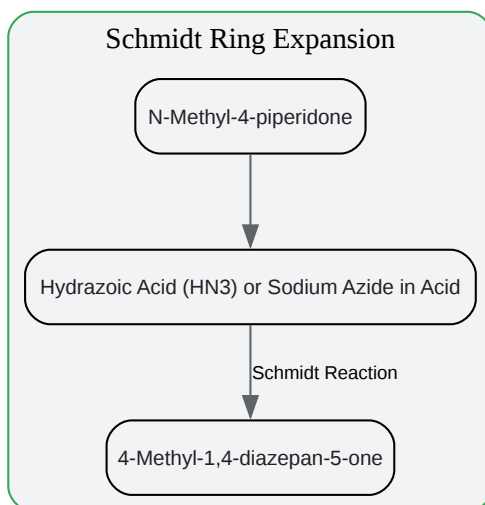
While a specific, detailed experimental protocol for the synthesis of **4-Methyl-1,4-diazepan-5-one hydrochloride** is not readily available in the published literature, general synthetic strategies for N-alkyl-1,4-diazepin-5-ones have been reported. One common method is the Schmidt reaction, which involves the ring expansion of N-alkyl-4-piperidones.

A generalized experimental workflow for such a synthesis is proposed below.

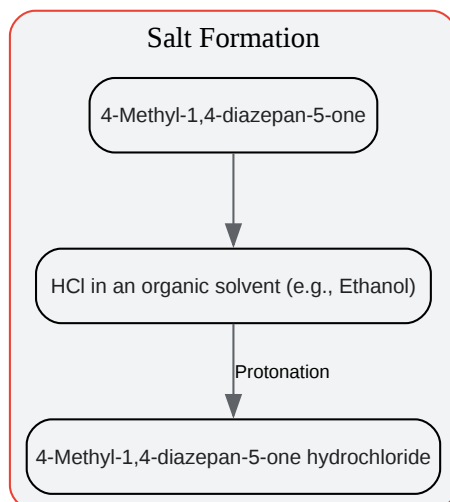
Synthesis of N-Methyl-4-piperidone



Schmidt Ring Expansion



Salt Formation

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References

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